

# Synthesis of Gallium Nitride Nanowires from Gallium(III) Acetylacetonate: Application Notes and Protocols

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## Compound of Interest

Compound Name: Gallium(III) 2,4-pentanedionate

Cat. No.: B8113387

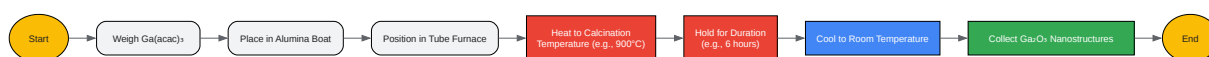
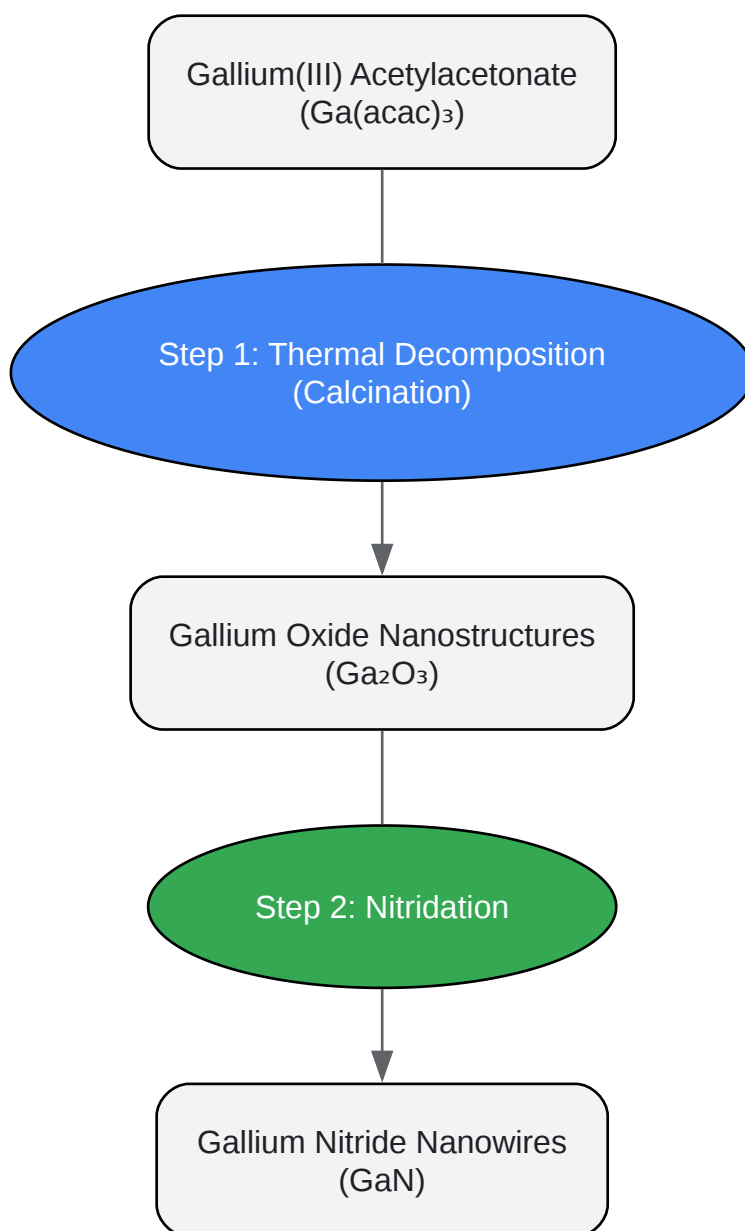
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This document provides detailed application notes and protocols for the synthesis of gallium nitride (GaN) nanowires utilizing gallium(III) acetylacetonate ( $\text{Ga}(\text{acac})_3$ ) as a precursor. The synthesis is presented as a two-step process: (1) the thermal decomposition of  $\text{Ga}(\text{acac})_3$  to produce gallium oxide ( $\text{Ga}_2\text{O}_3$ ) nanostructures, followed by (2) the nitridation of the  $\text{Ga}_2\text{O}_3$  nanostructures to yield GaN nanowires. This methodology is grounded in established chemical transformation processes for gallium compounds.

## I. Overview of the Synthesis Pathway

The conversion of gallium(III) acetylacetonate to gallium nitride nanowires proceeds through a sequential two-step thermal treatment process. Initially,  $\text{Ga}(\text{acac})_3$  is subjected to calcination in an air atmosphere to yield gallium oxide nanostructures. Subsequently, these oxide nanostructures are converted to gallium nitride nanowires via a high-temperature reaction with ammonia gas.



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